A Comparative Guide to the ^{13}C NMR Characterization of Substituted Dimethyl-imidazoles

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Compound of Interest

Compound Name:	*2-Bromo-1,5-dimethyl-1H-imidazole*
CAS No.:	*235426-31-0*
Cat. No.:	*B1277734*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the ^{13}C NMR characterization of various substituted dimethyl-imidazole isomers. It is designed to assist researchers in the identification and differentiation of these structurally similar compounds. The guide also presents alternative analytical techniques and detailed experimental protocols to support comprehensive characterization.

Introduction to Dimethyl-imidazole Characterization

Dimethyl-imidazoles are a class of heterocyclic organic compounds that feature an imidazole ring substituted with two methyl groups. The positional isomerism of the methyl groups gives rise to six distinct compounds, each with unique physicochemical properties. Accurate characterization is crucial in various fields, including medicinal chemistry and materials science, where the specific isomer can significantly impact biological activity or material properties.

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^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for the structural elucidation of organic molecules, providing detailed information about the carbon framework. However, the characterization of certain dimethyl-imidazole isomers is complicated by tautomerism, where a rapid proton transfer results in an average signal for the involved carbon atoms. This guide will address these challenges and provide a clear comparison of the available data.

^{13}C NMR Data for Dimethyl-imidazole Isomers

The following table summarizes the reported ^{13}C NMR chemical shifts for the different dimethyl-imidazole isomers. It is important to note that the values for tautomeric isomers (2,4- and 4,5-dimethyl-imidazole) represent the averaged signals observed in solution due to rapid proton exchange.

Isomer	C2 (ppm)	C4 (ppm)	C5 (ppm)	N-CH_3 (ppm)	C-CH_3 (ppm)	Solvent
1,2-Dimethyl-imidazole	144.5	127.0	120.9	34.7 (N1)	13.0 (C2)	$CDCl_3$
1,4-Dimethyl-imidazole	137.5	134.0	117.0	33.0 (N1)	14.0 (C4)	$CDCl_3$
1,5-Dimethyl-imidazole	138.8	127.8	127.8	31.0 (N1)	10.5 (C5)	$CDCl_3$
2,4-Dimethyl-imidazole	142.1	125.6	115.2	-	13.4 (C2), 12.8 (C4)	$CDCl_3$
4,5-Dimethyl-imidazole	135.5	123.0	123.0	-	11.8	$CDCl_3$

Note: Data is compiled from various sources and may vary slightly depending on experimental conditions. For tautomeric compounds, the reported shifts are an average of the tautomers.

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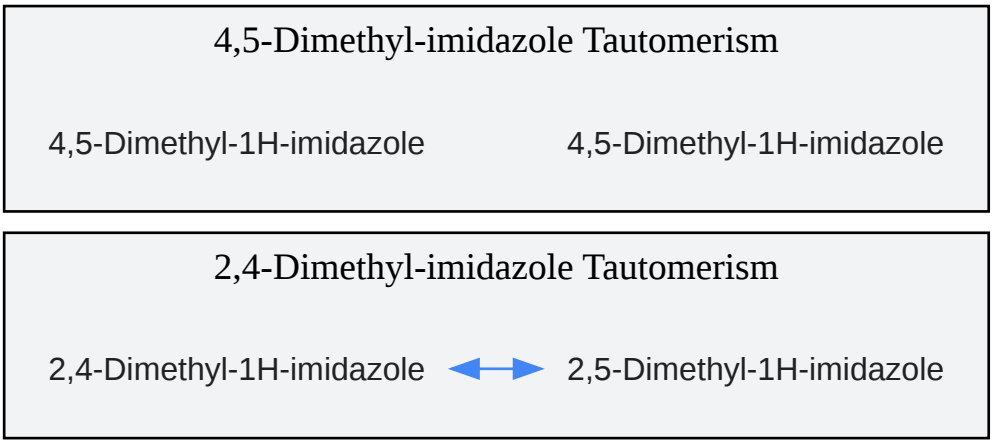
Tautomerism in Dimethyl-imidazoles

A key challenge in the characterization of 2,4- and 4,5-dimethyl-imidazole is the presence of annular tautomerism. This phenomenon involves the migration of a proton between the two nitrogen atoms of the imidazole ring.



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Tautomeric equilibria in dimethyl-imidazoles.

In solution at room temperature, this exchange is typically fast on the NMR timescale, leading to a single set of averaged signals for the C4 and C5 carbons in 4,5-dimethyl-imidazole, and for the entire ring in the case of the 2,4/2,5-dimethyl-imidazole equilibrium. Low-temperature NMR studies may be required to resolve the individual tautomers.

Experimental Protocols

^{13}C NMR Spectroscopy

A detailed protocol for acquiring high-quality ^{13}C NMR spectra of substituted dimethyl-imidazoles is provided below.

1. Sample Preparation:

- Accurately weigh approximately 10-20 mg of the dimethyl-imidazole sample.

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- Dissolve the sample in 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d ($CDCl_3$), Methanol-d_4 (CD_3OD), or Dimethyl sulfoxide-d_6 (DMSO-d_6)) in a clean, dry 5 mm NMR tube. The choice of solvent can influence chemical shifts.[1]
- Ensure the sample is fully dissolved; sonication may be used if necessary.
- Add a small amount of Tetramethylsilane (TMS) as an internal standard (0 ppm).

2. NMR Spectrometer Setup:

- The following parameters are typical for a 400 MHz spectrometer and may need to be adjusted based on the specific instrument and sample concentration.
  - Pulse Program: A standard single-pulse experiment with proton decoupling (e.g., zgpg30 on Bruker instruments).
  - Acquisition Time (AQ): ~1-2 seconds.
  - Relaxation Delay (D1): 2-5 seconds. A longer delay may be necessary for quaternary carbons.
  - Number of Scans (NS): 1024 to 4096 scans, depending on the sample concentration.
  - Spectral Width (SW): Approximately 200-250 ppm, centered around 100 ppm.
  - Temperature: 298 K (25 °C).

3. Data Processing:

- Apply a Fourier transform to the acquired Free Induction Decay (FID).
- Phase the spectrum to obtain pure absorption lineshapes.
- Apply a baseline correction.
- Reference the spectrum by setting the TMS signal to 0.0 ppm.
- Integrate the signals (note: routine ^{13}C NMR is generally not quantitative for integration).

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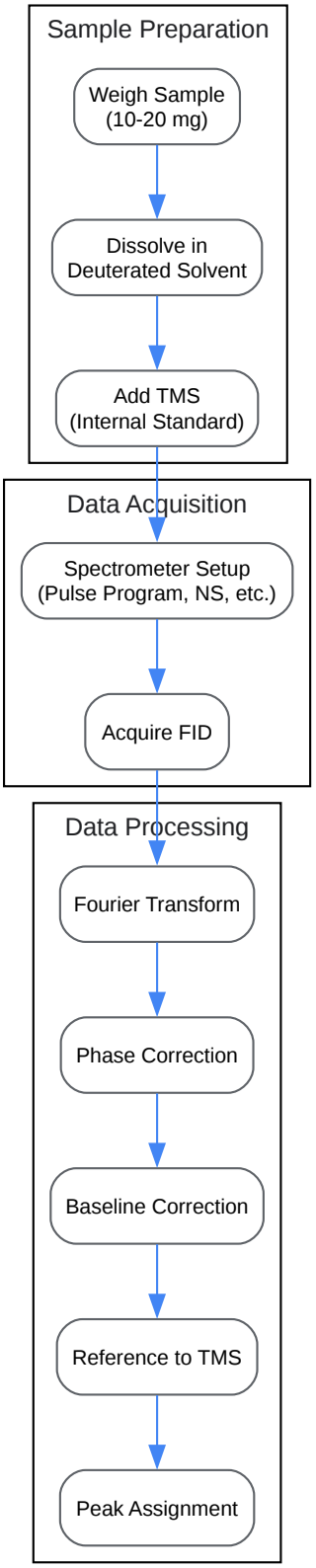
- Assign the peaks based on known chemical shift ranges and comparison with literature data.



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^{13}C NMR Experimental Workflow.

Alternative and Complementary Analytical Techniques

While ^{13}C NMR is a primary tool for structural elucidation, other techniques can provide valuable complementary information or serve as alternatives, particularly when dealing with complex mixtures or trace amounts.

Technique	Information Provided	Advantages	Limitations
Gas Chromatography-Mass Spectrometry (GC-MS)	Separation of isomers and determination of molecular weight and fragmentation patterns.	High sensitivity and excellent separation for volatile compounds.[1]	Requires derivatization for some less volatile imidazoles.
Liquid Chromatography-Mass Spectrometry (LC-MS)	Separation of isomers and confirmation of molecular weight.	Suitable for a wide range of polarities and non-volatile compounds.	Matrix effects can influence quantification.
Fourier-Transform Infrared (FT-IR) Spectroscopy	Information on functional groups and bond vibrations.	Fast, non-destructive, and requires minimal sample preparation.	Spectra of isomers can be very similar, making differentiation difficult.

Logical Relationships in Isomer Differentiation

The differentiation of dimethyl-imidazole isomers relies on a systematic evaluation of the number of signals, their chemical shifts, and, for N-substituted isomers, the presence of an N-methyl signal.

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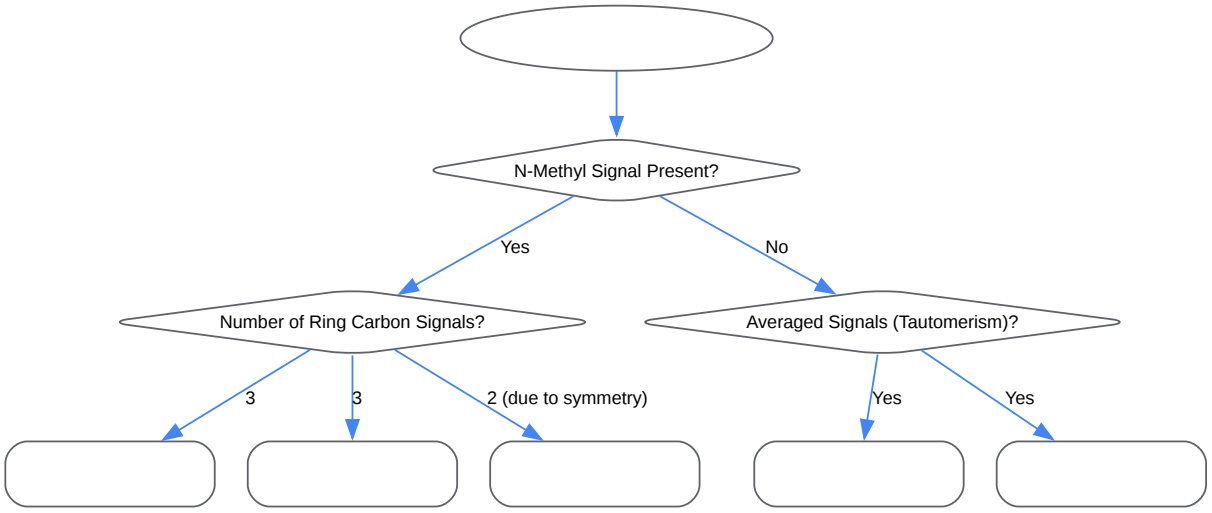

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Decision tree for isomer identification.

This guide provides a foundational understanding of the ^{13}C NMR characterization of substituted dimethyl-imidazoles. For unambiguous identification, especially in the case of tautomeric isomers, it is recommended to use a combination of analytical techniques and to compare the results with authenticated reference standards.

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References

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